

Technical Support Center: (4-Amino-phenyl)-urea Solubility & Handling Guide

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Compound of Interest

Compound Name: (4-Amino-phenyl)-urea

CAS No.: 21492-80-8

Cat. No.: B1268273

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Product Focus: **(4-Amino-phenyl)-urea** CAS: 21492-80-8 Chemical Class: Aryl Urea / Aniline Derivative Primary Challenge: High crystal lattice energy driving poor aqueous solubility ("Brick Dust" behavior).

Part 1: The Solubility Paradox

(4-Amino-phenyl)-urea presents a classic medicinal chemistry challenge. It contains two distinct functional groups that dictate its behavior:

- The Urea Moiety: Acts as a rigid "backbone" that forms strong intermolecular hydrogen bonds. This creates a high-energy crystal lattice that resists solvation in water.
- The Aniline Amine: Provides a handle for ionization (pKa ~4.6) and a site for potential oxidation (browning).

The Core Issue: While the amine suggests water solubility, the urea's lattice energy often dominates, rendering the solid sparingly soluble in neutral aqueous media. Successful dissolution requires breaking this lattice using dipolar aprotic solvents or pH manipulation.

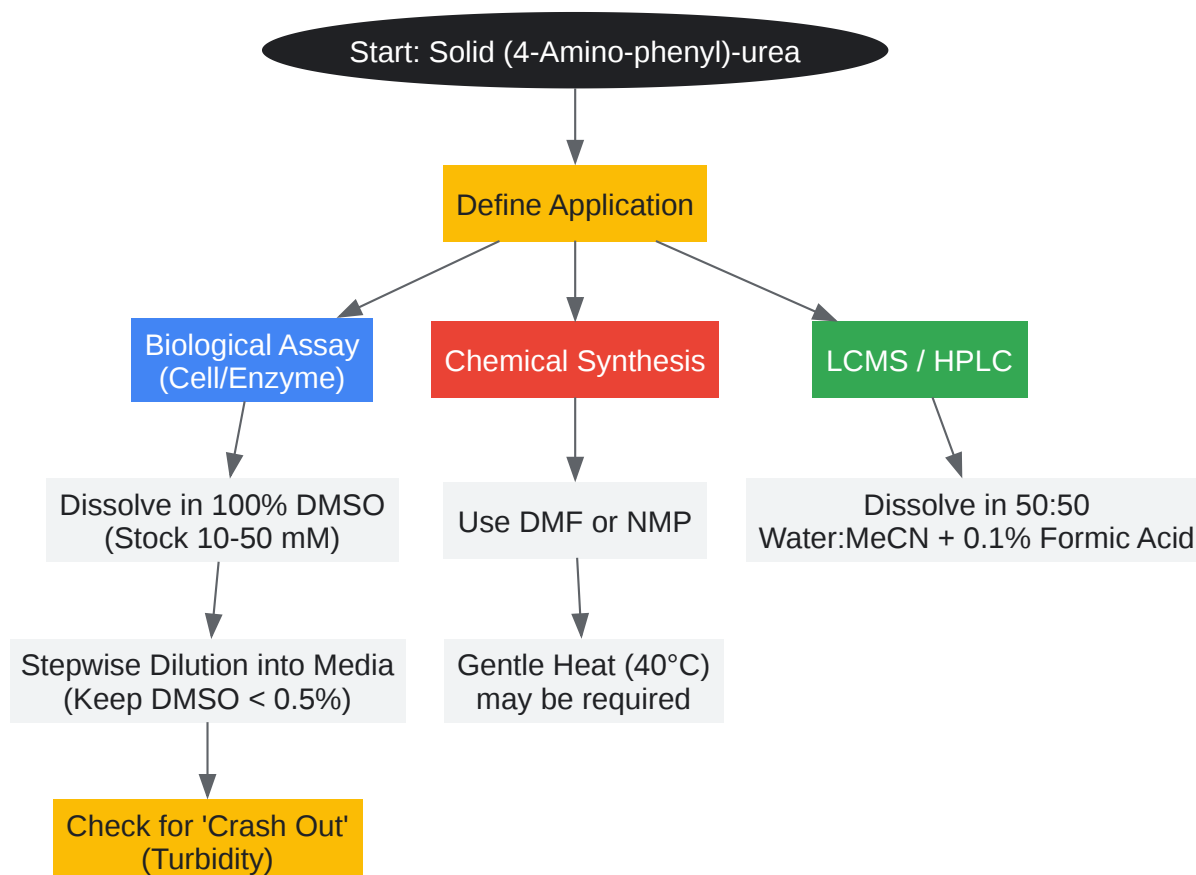
Part 2: Solvent Selection Matrix

Use this matrix to select the correct solvent system based on your experimental end-point.

Solvent System	Solubility Rating	Primary Application	Technical Notes
DMSO (Dimethyl sulfoxide)	Excellent (>100 mM)	Stock solutions, HTS screening	The gold standard. Disrupts urea H-bonding. Caution: DMSO freezes at 19°C; store stocks at RT or thaw completely before use.
DMF (Dimethylformamide)	Good (>50 mM)	Organic Synthesis	Good alternative to DMSO if sulfur interference is a concern in subsequent reactions.
1M HCl (Aqueous)	Moderate to Good	Purification, LCMS Standards	Protonates the aniline nitrogen (), drastically increasing polarity and solubility.
Ethanol / Methanol	Poor to Moderate	Co-solvent	Generally insufficient as a primary solvent for high concentrations (>10 mM) without heating.
PBS / Water (pH 7.4)	Very Poor (<1 mM)	Biological Assays	Warning: Direct addition of solid to buffer will result in suspension, not solution.

Part 3: Decision Tree & Workflow

The following diagram outlines the logical flow for handling **(4-Amino-phenyl)-urea** to avoid precipitation and degradation.



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Figure 1: Solubility Decision Tree. Selects the optimal solvation pathway based on downstream applications to prevent experimental failure.

Part 4: Troubleshooting & FAQs

Q1: "I diluted my DMSO stock into water, and it turned cloudy immediately. Why?"

The Cause: This is the "Solvent Shift" effect. The urea moiety is hydrophobic. When you rapidly change the environment from lipophilic (DMSO) to hydrophilic (Water), the water molecules self-associate faster than they solvate the urea, forcing the compound to aggregate and precipitate. The Fix (Protocol A):

- Do not add the DMSO stock directly to a large volume of static water.
- Vortex the aqueous buffer vigorously while adding the DMSO stock dropwise.
- Intermediate Step: If the final concentration is high, perform an intermediate dilution in 50% DMSO/Water before the final step.

Q2: "My solution turned brown after 24 hours. Is it still good?"

The Cause: Oxidation. The para-amino group (aniline) is electron-rich and susceptible to air oxidation, forming quinone-imine type impurities (colored species). The Fix:

- Freshness: Always prepare solutions fresh.
- Antioxidants: For storage >24h, add 1mM DTT or Ascorbic Acid if compatible with your assay.
- Storage: Store DMSO stocks at -20°C, protected from light and moisture.

Q3: "I see a peak +17 mass units higher in my LCMS. Is my compound impure?"

The Cause: Likely not impurity, but Ammonia Adducts or Hydrolysis.

- Adducts: Urea nitrogens can pick up

in the mass spec source (

or

depending on ionization).

- Hydrolysis: In strong acid/heat, urea hydrolyzes to release ammonia. The Fix: Use a lower cone voltage and ensure your mobile phase pH is not extremely acidic (< pH 2) for long periods.

Part 5: Validated Protocols

Protocol 1: Preparation of 50 mM Stock Solution

Target: Stable stock for long-term storage.

- Weigh 7.55 mg of **(4-Amino-phenyl)-urea** (MW: 151.17 g/mol).
- Add 1.0 mL of anhydrous DMSO (Grade: ≥99.9%).
- Vortex for 30 seconds. If solid remains, sonicate at 35 kHz for 2 minutes.
- Visual Check: Solution must be perfectly clear.
- Aliquot into amber vials and store at -20°C.

Protocol 2: "Crash-Free" Aqueous Dilution

Target: 100 µM Working Solution in PBS (0.2% DMSO).

- Start with 50 mM DMSO stock.
- Step 1 (Intermediate): Dilute 2 µL of Stock into 98 µL of DMSO (creates 1 mM solution).
- Step 2 (Final): Place 900 µL of PBS in a tube. Vortex the PBS.
- While vortexing, slowly inject 100 µL of the 1 mM intermediate solution into the PBS.
- Result: 100 µM clear solution.

References

- PubChem. (2025).[1][2] (4-Aminophenyl)urea Compound Summary. National Library of Medicine. [\[Link\]](#)

- Lilov, M. E. (2021). Stability of Urea Solutions in Presence of Buffering Additives. Journal of Chemical Technology and Metallurgy. [[Link](#)]
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Sources

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- 2. (4-Aminophenyl)urea | C7H9N3O | CID 408346 - PubChem [pubchem.ncbi.nlm.nih.gov]
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